Reproducibility of 4-HO-DiPT's Effects: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*4-HO-DiPT*
CAS No.:	*63065-90-7*
Cat. No.:	*B133469*

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This guide provides a comprehensive comparison of the experimental data on 4-hydroxy-N,N-diisopropyltryptamine (**4-HO-DiPT**), a synthetic tryptamine psychedelic, with a focus on the reproducibility of its pharmacological effects across different laboratories. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource of quantitative data, detailed experimental methodologies, and visual representations of key biological pathways and workflows.

Executive Summary

4-HO-DiPT is a structural analog of psilocin, the active metabolite of psilocybin.[1][2] It is recognized for its rapid onset and short duration of action, making it a compound of interest for psychedelic research and potential therapeutic applications.[3][4] This guide collates and compares in vitro and in vivo data from multiple studies to assess the consistency of its reported effects, a crucial aspect for the advancement of psychedelic science. While direct studies on the inter-laboratory reproducibility of **4-HO-DiPT**'s effects are not available, a comparative analysis of published data provides valuable insights.

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In Vitro Pharmacology: Receptor Binding and Functional Assays

The primary mechanism of action for **4-HO-DiPT**, like other classic psychedelics, is agonism at the serotonin 2A (5-HT2A) receptor.[1][2] However, its interaction with other serotonin receptor subtypes and the serotonin transporter (SERT) contributes to its overall pharmacological profile.

Receptor Binding Affinity (Ki, nM)

The affinity of **4-HO-DiPT** for various serotonin receptors has been characterized in several studies. The following table summarizes the reported inhibition constants (Ki) from different laboratories. A lower Ki value indicates a higher binding affinity.

Receptor	Glatfelter et al. (2023)[5]	Unspecified Study[6]
5-HT2A	Submicromolar[5]	-
5-HT2B	Submicromolar[5]	-
SERT	Submicromolar[5]	-
5-HT1D	Low nanomolar[5]	-

Note: "Submicromolar" and "low nanomolar" indicate a high affinity but do not provide precise values for direct comparison.

Functional Potency (EC50, nM)

Functional assays, such as calcium mobilization assays, measure the concentration of a compound required to elicit a half-maximal response (EC50). These studies confirm the agonistic activity of **4-HO-DiPT** at 5-HT2 receptors.

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Receptor	Klein et al. (2020)[5]	Kelly et al. (2024)[5]	Unspecified Study[6]
5-HT2A	-	Strong agonist activity[5]	~1-10[6]
5-HT2B	-	Strong agonist activity[5]	-
5-HT2C	6,400 (weak potency)[5]	Strong agonist activity[5]	-

The data suggests that while there is a consensus on **4-HO-DiPT**'s potent agonism at the 5-HT2A receptor, the reported potency at the 5-HT2C receptor appears to vary, with one study indicating weak potency and another suggesting strong agonist activity. This discrepancy highlights a potential area of inter-laboratory variability that warrants further investigation.

In Vivo Pharmacology: Head-Twitch Response (HTR)

The head-twitch response (HTR) in rodents is a behavioral proxy for 5-HT2A receptor activation and is widely used to assess the in vivo potency of psychedelic compounds.[6]

Head-Twitch Response Potency (ED50, mg/kg)

The effective dose required to produce a half-maximal HTR (ED50) provides a measure of in vivo potency.

Animal Model	Klein et al. (2020)[5]
Mice	Produces HTR[5]

Note: While Klein et al. (2020) reported that **4-HO-DiPT** induces the HTR in mice, a specific ED50 value was not provided in the available search results, limiting a direct quantitative comparison with other studies.

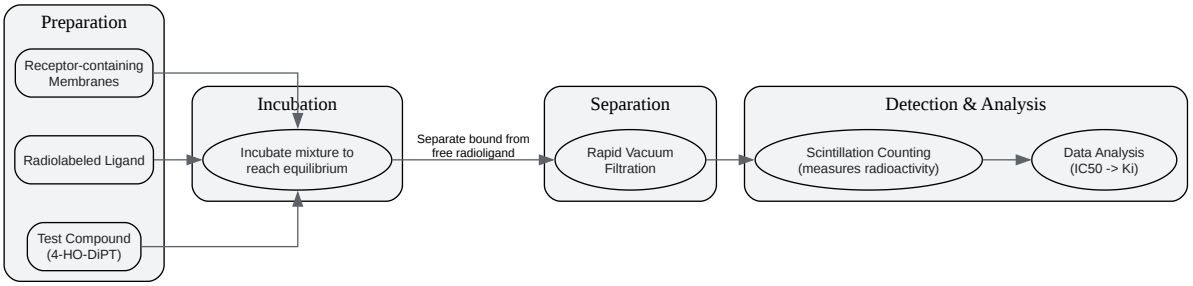
Experimental Protocols

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Detailed and consistent experimental protocols are fundamental to ensuring the reproducibility of scientific findings. Below are generalized methodologies for the key assays cited in this guide.

Radioligand Binding Assay

This assay measures the affinity of a compound for a specific receptor by quantifying its ability to displace a radioactively labeled ligand.



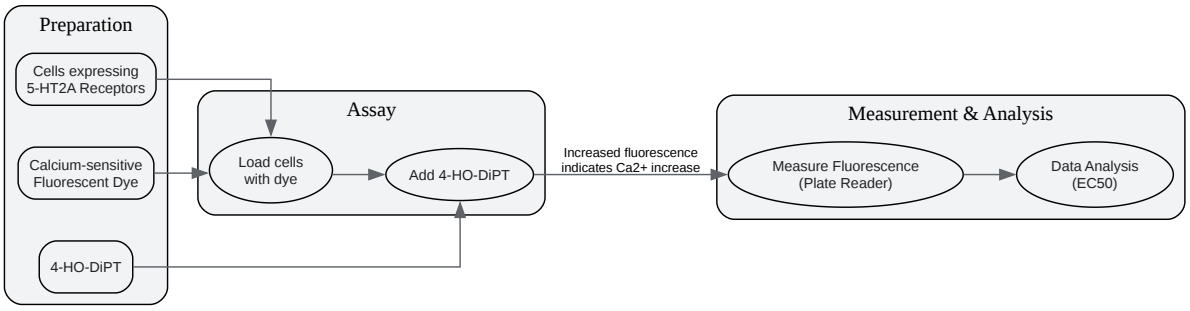
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Experimental Workflow for Radioligand Binding Assay

Calcium Mobilization Assay

This functional assay measures the increase in intracellular calcium concentration following the activation of Gq-coupled receptors, such as the 5-HT2A receptor.

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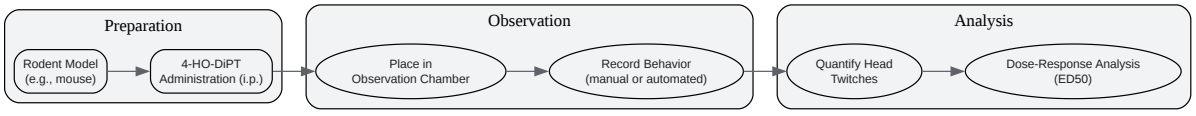


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Experimental Workflow for Calcium Mobilization Assay

Head-Twitch Response (HTR) Assay

This in vivo assay quantifies a specific behavioral response in rodents that is correlated with 5-HT2A receptor activation.



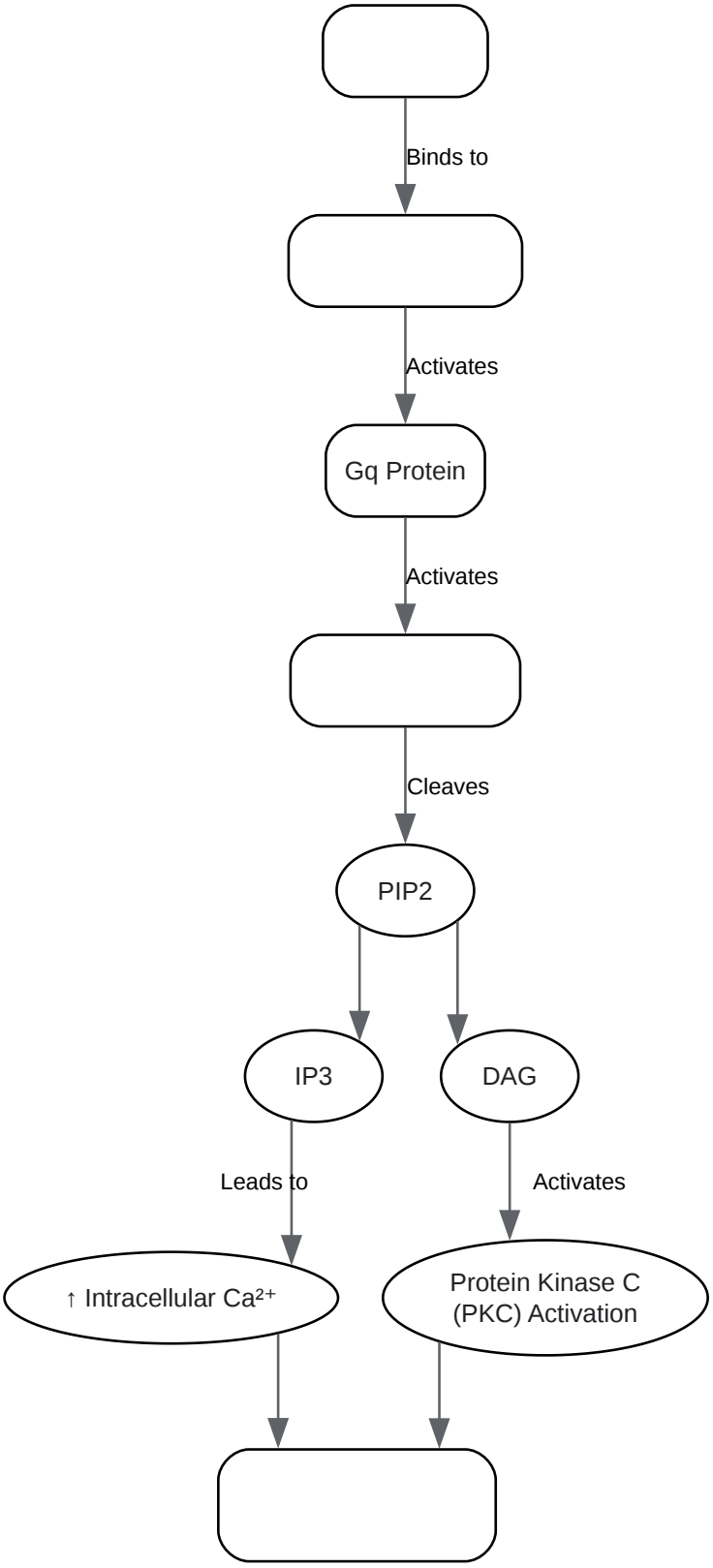
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Experimental Workflow for Head-Twitch Response Assay

Signaling Pathway

The psychedelic effects of **4-HO-DiPT** are primarily mediated through the activation of the 5-HT2A receptor, which is a Gq-protein coupled receptor.

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Simplified 5-HT2A Receptor Signaling Pathway

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Conclusion

The available data from different laboratories generally support the profile of **4-HO-DiPT** as a potent 5-HT2A receptor agonist. However, the limited availability of directly comparable quantitative data, particularly for in vivo studies, and some discrepancies in reported in vitro potencies, underscore the need for standardized experimental protocols and direct inter-laboratory comparison studies. Such efforts will be crucial in establishing a robust and reproducible pharmacological profile for **4-HO-DiPT** and other psychedelic compounds, thereby facilitating their continued investigation for scientific and therapeutic purposes. Researchers are encouraged to report detailed methodologies and raw data to enhance the transparency and reproducibility of their findings.

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